

Chemical & Pharmacological Profile of Gosogliptin

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Compound Focus: Gosogliptin

CAS No.: 869490-47-1

Cat. No.: S004125

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The tables below summarize key data for **Gosogliptin**, a potent and selective Dipeptidyl Peptidase-IV (DPP-IV) inhibitor.

Table 1: Basic Chemical and Handling Information

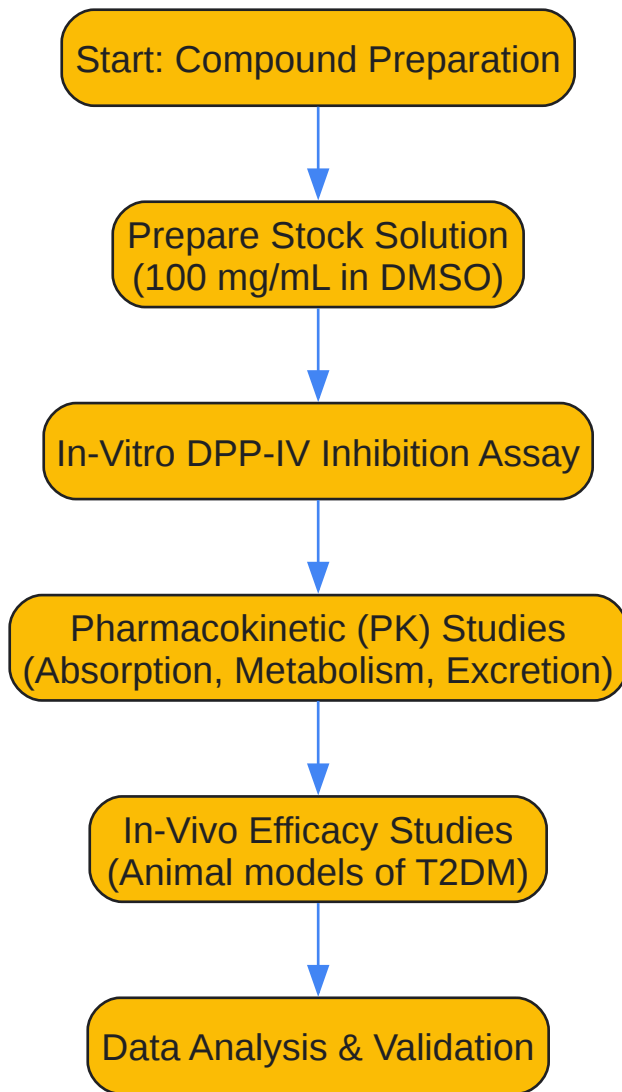
Property	Description
CAS Number	869490-23-3 [1] [2] [3]
Molecular Formula	$C_{17}H_{24}F_2N_6O$ [1] [2] [3]
Molecular Weight	366.41 g/mol (or 366.42 g/mol) [1] [2] [3]
Synonyms	PF-00734200, PF-734200 [1] [2] [3]
IUPAC Name	2-(4-((3S,5S)-5-(3,3-difluoropyrrolidine-1-carbonyl)pyrrolidin-3-yl)piperazin-1-yl)pyrimidine [2]
Appearance	White to yellow solid [1]
Storage	-20°C Freezer [3]
Solubility	Soluble in DMSO (100 mg/mL) [1] [3]

Table 2: Pharmacological and In-Vitro Assay Data

Property	Description
Primary Target	Dipeptidyl peptidase 4 (DPP-4) [4] [2]
Mechanism of Action	Potent, selective, competitive inhibitor of DPP-IV [1] [4]
Biological Consequence	Prevents degradation of GLP-1 and GIP, increasing insulin secretion and decreasing glucagon release [4] [5]
Selectivity	>200-fold selective over related enzymes (DPP-2, DPP-3, DPP-8, DPP-9, FAP) [1]
Primary Metabolism	Hydroxylation at the 5' position of the pyrimidine ring (M5), catalyzed by CYP2D6 and CYP3A4 [3]

Reconstructed Experimental Workflow

While specific protocols for **Gosogliptin** are not published, the following diagram outlines a general experimental workflow for evaluating a DPP-4 inhibitor, inferred from standard pharmacology practices and the search results.



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Guidance for Locating Detailed Protocols

The search results indicate that **Gosogliptin** was developed by Pfizer and reached Phase 3 clinical trials [3]. The detailed analytical methods and laboratory protocols used in its development are likely contained within internal company documents or regulatory submission files that are not publicly accessible.

To acquire more detailed application notes or protocols, you may consider the following approaches:

- **Contact the Developer:** Reaching out to Pfizer's scientific communications department may yield available technical data.

- **Search Patent Literature:** The patents covering **Gosogliptin**'s synthesis and formulation might contain more detailed experimental sections. One patent related to drug delivery devices was identified (EP3883635A1) but does not contain the desired protocols [6].
- **Consult Specialized Databases:** Deeper searches in specialized pharmaceutical and analytical chemistry databases (e.g., ACS Publications, SpringerLink) using the compound's CAS number (869490-23-3) and terms like "LC-MS/MS assay" or "quantitative analysis" may locate published method details [3].

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References

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2. Gosogliptin: Uses, Interactions, Mechanism of Action [go.drugbank.com]
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